

Physical and chemical properties of 3-Iodopropionic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Iodopropionic acid*

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3-Iodopropionic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **3-Iodopropionic acid**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document summarizes key quantitative data in structured tables, outlines experimental protocols for its synthesis, and presents a visual representation of the synthesis process.

Core Properties of 3-Iodopropionic Acid

3-Iodopropionic acid, also known as β -iodopropionic acid, is an organoiodine compound with the chemical formula $\text{ICH}_2\text{CH}_2\text{CO}_2\text{H}$. It is a valuable building block in organic synthesis, primarily due to the presence of a reactive iodine atom and a carboxylic acid functional group.
[\[1\]](#)[\[2\]](#) This dual functionality allows for a variety of chemical transformations, making it a versatile intermediate in the synthesis of more complex molecules.[\[2\]](#)

Physical Properties

3-Iodopropionic acid typically appears as a white to light yellow or light orange crystalline powder or needles.[\[3\]](#) It is sensitive to light and should be stored accordingly.[\[3\]](#)[\[4\]](#) A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **3-Iodopropionic Acid**

Property	Value	Source(s)
Molecular Formula	$C_3H_5IO_2$	[3][5]
Molecular Weight	199.98 g/mol	[3][6]
Melting Point	80-83 °C	[7][8]
Boiling Point	259.7 ± 23.0 °C (Predicted)	[7]
Appearance	White to light yellow/orange powder or crystals	[3]
Solubility	Slightly soluble in cold water; readily soluble in hot water, alcohol, and ether.[1] 74.3 g/L in water at 25 °C.[5][7]	[1][5][7]
Density	1.9815 (estimate)	[7][8]

Chemical and Spectroscopic Properties

The chemical reactivity of **3-iodopropionic acid** is characterized by its carboxylic acid group and the carbon-iodine bond. The carboxylic acid moiety can undergo typical reactions such as esterification and amidation, while the iodine atom serves as an excellent leaving group in nucleophilic substitution reactions.[1][2] Key chemical and spectroscopic identifiers are listed in Table 2.

Table 2: Chemical and Spectroscopic Identifiers for **3-Iodopropionic Acid**

Property	Value	Source(s)
CAS Number	141-76-4	[3][9]
pKa	4.08 (at 25 °C)	[7][8]
SMILES String	OC(=O)CCI	[9]
InChI Key	KMRNTNDWADEII-X- UHFFFAOYSA-N	[7]
LogP	1.37 (Predicted)	[10]

Synthesis of 3-Iodopropionic Acid

Several methods for the synthesis of **3-iodopropionic acid** have been reported. One common laboratory-scale preparation involves the reaction of glyceric acid with phosphorus diiodide. Another approach utilizes the reaction of β -hydroxypropionic acid with hydriodic acid.[1][11][12]

Experimental Protocol: Synthesis from Glyceric Acid and Phosphorus Diiodide

This protocol is based on a classical synthetic method.

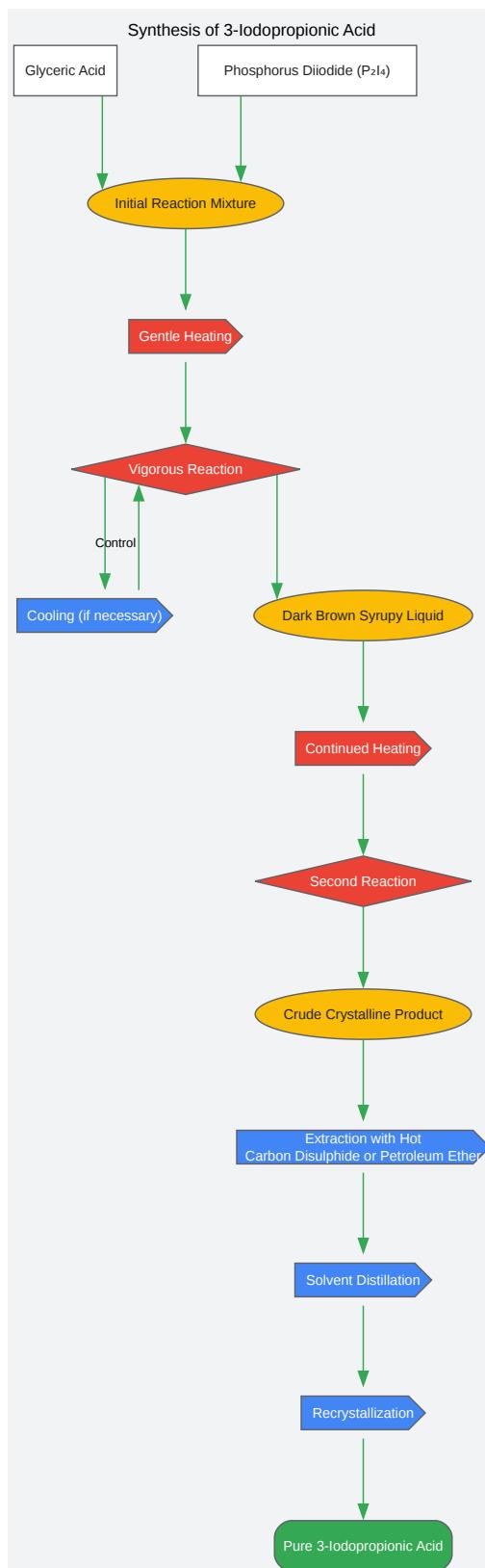
Materials:

- Glyceric acid (52 ml)
- Phosphorus diiodide (P_2I_4) (100 g)
- Carbon disulphide or petroleum ether
- Large round-bottom flask
- Heating mantle
- Apparatus for cooling (e.g., water bath)
- Apparatus for extraction and distillation

Procedure:

- In a large round-bottom flask, add 52 ml of glyceric acid.
- In small portions, add 100 g of phosphorus diiodide to the glyceric acid.
- Gently heat the mixture. A vigorous reaction will commence. If the reaction becomes too violent, cool the flask in a water bath.
- After the initial reaction subsides, continue to heat the resulting dark brown, syrupy liquid. A second, less violent reaction will occur, yielding a light yellow liquid that solidifies upon cooling into a crystalline mass.
- Extract the **3-iodopropionic acid** from this solid mass using hot carbon disulphide or petroleum ether.
- Distill off the solvent.
- Recrystallize the discolored residue from fresh carbon disulphide or petroleum ether to obtain colorless crystals of **3-iodopropionic acid**.

A visual representation of this synthesis workflow is provided below.

[Click to download full resolution via product page](#)**Synthesis of 3-Iodopropionic Acid from Glyceric Acid.**

Reactivity and Safety

3-Iodopropionic acid is a corrosive substance that can cause severe skin burns and eye damage.^[4] It is also suspected of causing genetic defects. It is incompatible with strong oxidizing agents and strong bases.^[4] When handling this compound, appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used.^{[3][13]} Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen iodide.^{[3][4]}

Applications in Research and Development

The dual functionality of **3-iodopropionic acid** makes it a useful starting material for the synthesis of various other compounds.^[2] For instance, it can be a precursor in the synthesis of 3-hydroxypropionic acid (3-HPA) and acrylic acid, which are important platform chemicals.^{[2][12]} Its ability to act as an alkylating agent also makes it a candidate for use in the development of enzyme inhibitors or as a probe in biochemical studies.^[1] While direct involvement in specific, well-defined signaling pathways is not extensively documented in readily available literature, its reactive nature suggests potential for covalent modification of biological macromolecules, a strategy often employed in drug development and chemical biology.

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- To cite this document: BenchChem. [Physical and chemical properties of 3-Iodopropionic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7725351#physical-and-chemical-properties-of-3-iodopropionic-acid]

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